

Solubility of 4-Chlorophenylacetic acid in different solvents

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Compound of Interest

Compound Name: 4-Chlorophenylacetic acid

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Solubility of 4-Chlorophenylacetic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-Chlorophenylacetic acid** in various solvents. The information is curated for researchers, scientists, and professionals in drug development who require precise solubility data for formulation, purification, and analytical method development. This document presents available quantitative data, details experimental protocols for solubility determination, and offers visualizations to illustrate key processes.

Core Data Presentation

The solubility of a compound is a critical physicochemical property that influences its bioavailability, formulation, and route of administration. While comprehensive, temperature-dependent solubility data for **4-Chlorophenylacetic acid** is not extensively available in the public domain, this guide compiles the existing quantitative information to serve as a valuable resource.

Table 1: Quantitative Solubility of **4-Chlorophenylacetic Acid** in Various Solvents at Ambient Temperature

Solvent	Solubility (mg/mL)	Temperature (°C)	Notes
Ethanol	100	Not Specified	Clear, faintly yellow solution.
Methanol	≥ 10	Not Specified	A 1% solution is noted; a separate source indicates a 10% solution is clear.
Chloroform	50	Not Specified	Indicated as 5% solubility.
Dimethyl Sulfoxide (DMSO)	100	Not Specified	-

Note on Data Limitations: The available quantitative data for **4-Chlorophenylacetic acid** is limited. The temperatures for these solubility measurements were not consistently specified in the source literature and are assumed to be at or near ambient conditions (approximately 20-25 °C). For a more comprehensive understanding, further experimental determination of solubility across a wider range of solvents and temperatures is recommended.

Comparative Solubility Data: 2-Chlorophenylacetic Acid

To provide a broader context for the solubility behavior of chlorophenylacetic acids, data for the structurally similar isomer, 2-Chlorophenylacetic acid, is presented below. A detailed study determined its solubility in twelve different solvents at temperatures ranging from 273.15 K to 318.15 K.^[1] This data can offer valuable insights into the potential solubility characteristics of the 4-chloro isomer.

The solubility of 2-Chlorophenylacetic acid was found to increase with temperature in all tested solvents.^[1] The general order of solubility in different solvents at a given temperature was observed as: 2-butanone > acetone > isopropanol > ethyl acetate > n-propanol > isobutanol > n-butanol > acetonitrile > toluene > ethylbenzene > cyclohexane > water.^[1] This trend highlights the compound's preference for more polar organic solvents over nonpolar ones and its limited solubility in water.

Experimental Protocol: Determination of Equilibrium Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a solid in a liquid solvent. It is considered the "gold standard" for its accuracy and reliability. The following is a detailed protocol for this method.

1. Materials and Equipment:

- **4-Chlorophenylacetic acid** (solute)
- Selected solvents of high purity
- Analytical balance
- Vials or flasks with airtight seals
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes

2. Procedure:

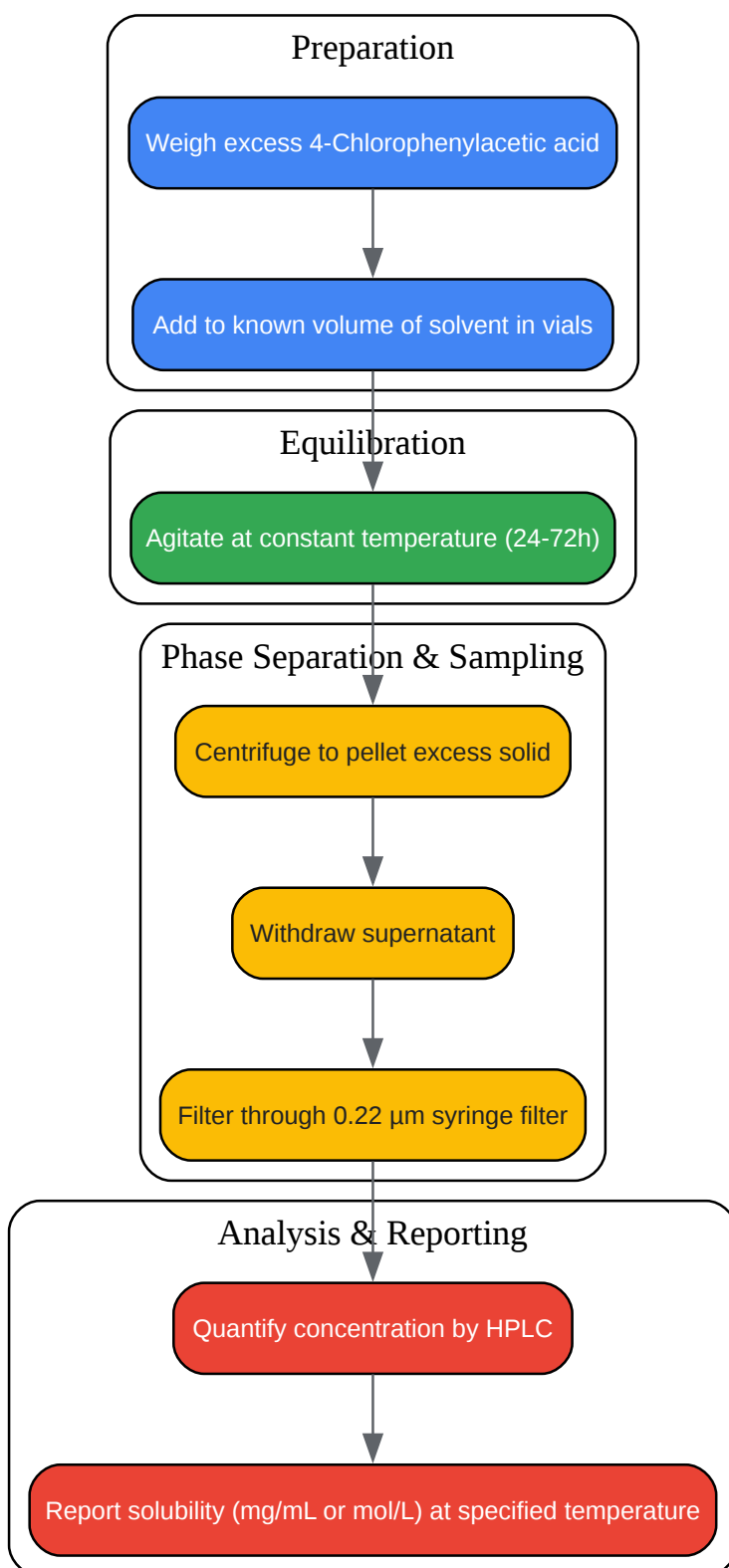
- **Preparation:** An excess amount of **4-Chlorophenylacetic acid** is added to a series of vials, each containing a known volume of a specific solvent. The excess solid is crucial to ensure that a saturated solution is achieved.
- **Equilibration:** The vials are securely sealed and placed in a constant temperature shaker or incubator. They are agitated for a predetermined period (typically 24-72 hours) to allow the

system to reach equilibrium. The temperature should be precisely controlled and monitored throughout the experiment.

- **Phase Separation:** After equilibration, the vials are removed from the shaker. The undissolved solid is separated from the saturated solution. This is typically achieved by centrifugation at a high speed to pellet the excess solid.
- **Sample Collection and Filtration:** A clear supernatant is carefully withdrawn using a syringe. To ensure no particulate matter is included in the analysis, the collected supernatant is then filtered through a chemically inert syringe filter (e.g., 0.22 μm PTFE) into a clean vial.
- **Quantification:** The concentration of **4-Chlorophenylacetic acid** in the filtered saturated solution is determined using a validated analytical method, most commonly HPLC. A calibration curve is generated using standard solutions of known concentrations to ensure accurate quantification.
- **Data Reporting:** The solubility is reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.

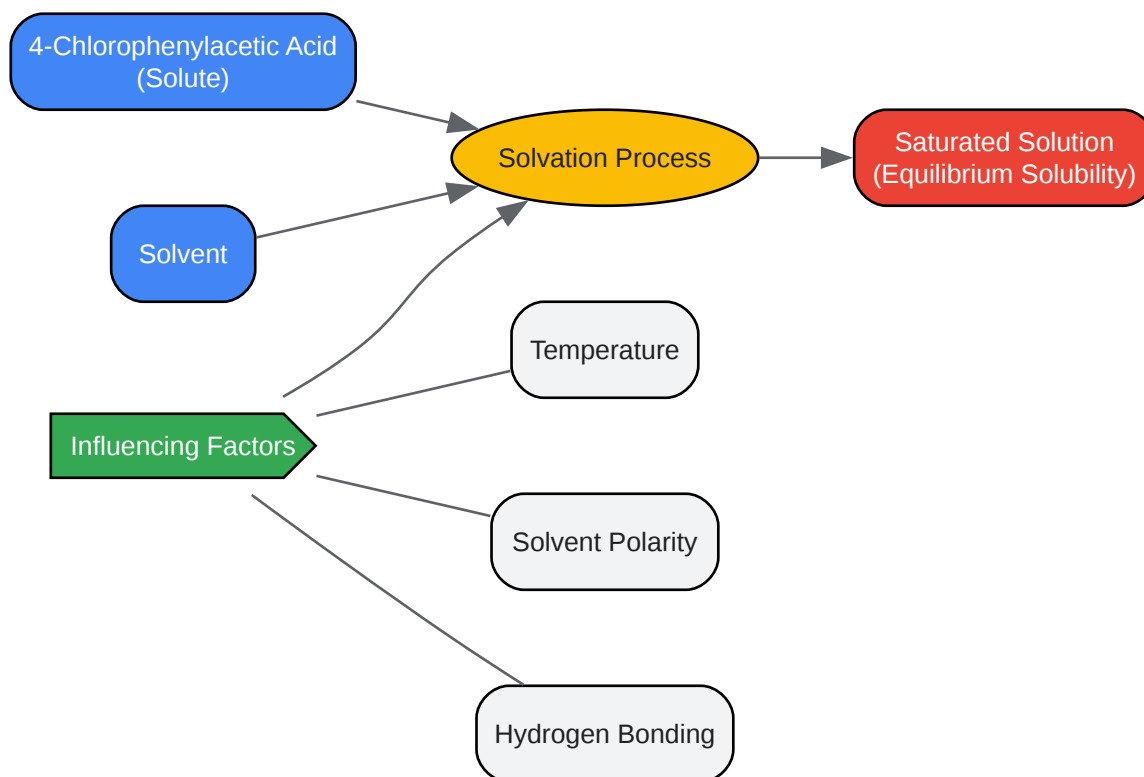
Visualizations

To further clarify the experimental workflow, the following diagrams are provided.



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Caption: Experimental workflow for determining the solubility of **4-Chlorophenylacetic acid** using the shake-flask method.



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Caption: Logical relationship of factors influencing the solubility of **4-Chlorophenylacetic acid**.

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References

- 1. pubs.acs.org [pubs.acs.org]
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